

# Application Note: Quantitative Analysis of Acylcarnitines in Biological Matrices using LC-MS/MS

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## Compound of Interest

Compound Name: *L-Octanoylcarnitine-d3*

Cat. No.: B11943218

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Audience: Researchers, scientists, and drug development professionals.

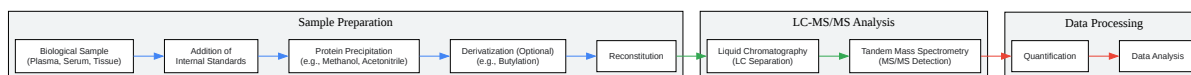
## Introduction

Acylcarnitines are essential intermediates in the metabolism of fatty acids and amino acids, facilitating the transport of long-chain fatty acids into the mitochondria for  $\beta$ -oxidation.[1] The quantitative analysis of acylcarnitine profiles in biological samples such as plasma, serum, and tissues is a crucial diagnostic tool for identifying inborn errors of metabolism, particularly fatty acid oxidation disorders and organic acidurias.[2][3] Furthermore, alterations in acylcarnitine levels have been implicated as biomarkers in complex diseases like the metabolic syndrome.[4][5][6] Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the preferred analytical technique for acylcarnitine analysis due to its high sensitivity, specificity, and ability to multiplex, allowing for the simultaneous quantification of a wide range of acylcarnitine species.[7][8]

This application note provides a detailed protocol for the development and validation of an LC-MS/MS method for the quantitative analysis of acylcarnitines in biological matrices. The method is designed to be robust and suitable for both research and clinical laboratory settings.

## Experimental Workflow

The overall experimental workflow for acylcarnitine analysis by LC-MS/MS is depicted below.



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- To cite this document: BenchChem. [Application Note: Quantitative Analysis of Acylcarnitines in Biological Matrices using LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11943218#lc-ms-ms-method-development-for-acylcarnitine-analysis]

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